

Application Notes and Protocols for the Measurement of 3-Methyladipic Acid

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Compound of Interest

Compound Name: 3-Methyladipic acid

Cat. No.: B3434890

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Introduction

3-Methyladipic acid (3-MAA) is a dicarboxylic acid that can be found in human urine and plasma. Its quantification is of significant interest in clinical research, particularly in the study of certain metabolic disorders. Accurate and reliable measurement of 3-MAA is crucial for understanding its physiological and pathological roles. This document provides detailed protocols for the sample preparation of 3-MAA from biological matrices for analysis by Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

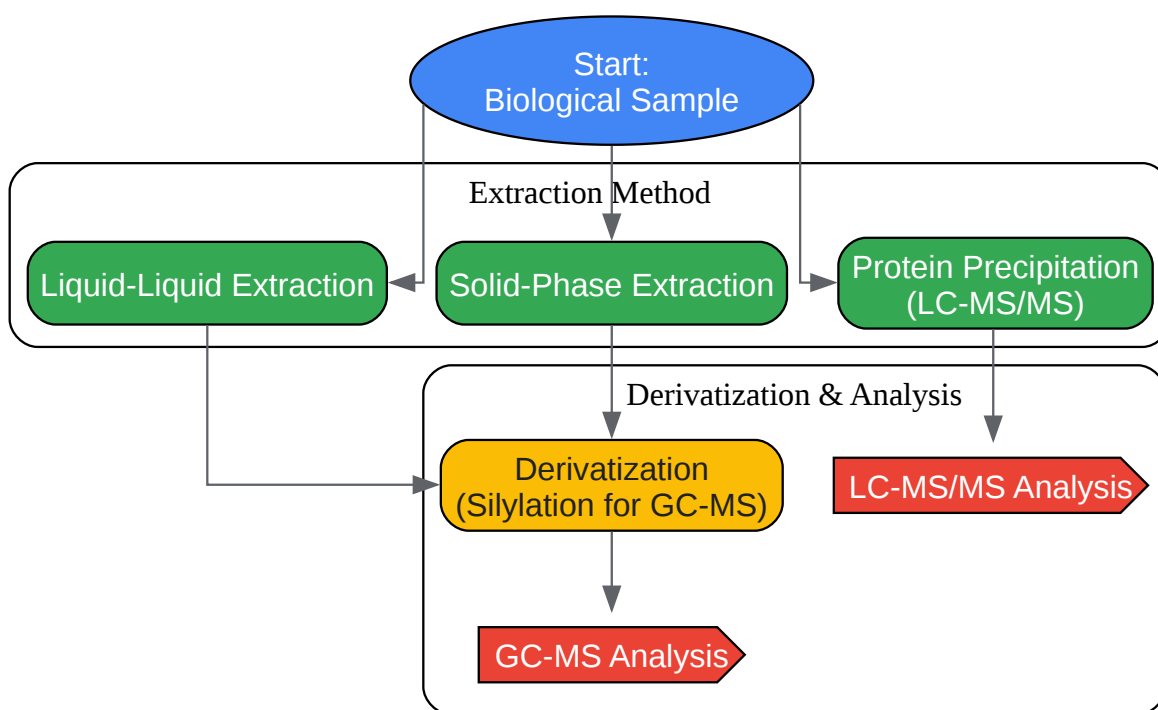
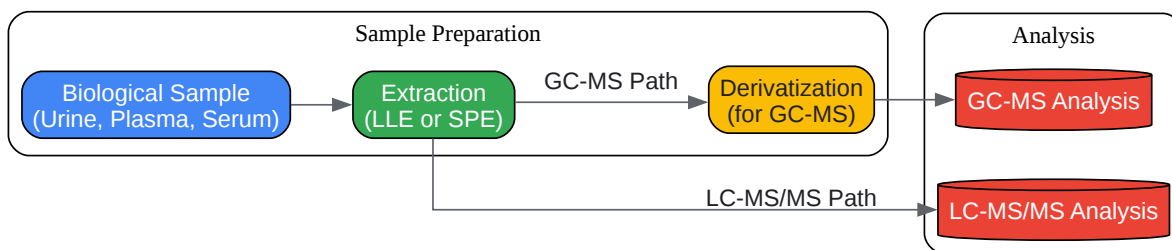
Data Presentation

The following table summarizes typical performance data for the analytical methods described. Please note that these values are illustrative and may vary depending on the specific instrumentation and laboratory conditions.

| Parameter | GC-MS Method | LC-MS/MS Method |
|-------------------------------|--|--|
| Matrix | Urine, Plasma | Urine, Plasma, Serum |
| Extraction Technique | Liquid-Liquid Extraction (LLE) or Solid-Phase Extraction (SPE) | Protein Precipitation or LLE |
| Derivatization | Silylation (e.g., with BSTFA) | Often not required, but can be used (e.g., with 3-NPH) |
| Recovery | > 85% | > 90% |
| Limit of Detection (LOD) | 0.1 - 1 μ M | 0.01 - 0.1 μ M |
| Limit of Quantification (LOQ) | 0.5 - 5 μ M | 0.05 - 0.5 μ M |
| Linearity (R^2) | > 0.99 | > 0.99 |

Experimental Workflow

The general workflow for the analysis of **3-Methyladipic acid** from biological samples is depicted below.



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